

pyridinium dichromate reagent preparation

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Compound of Interest

Compound Name: Pyridinium dichromate

Cat. No.: B156615

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An In-depth Technical Guide to the Preparation of **Pyridinium Dichromate** (PDC)

Introduction

Pyridinium dichromate (PDC), with the chemical formula $[\text{C}_5\text{H}_5\text{NH}]_2[\text{Cr}_2\text{O}_7]$, is a versatile and mild oxidizing agent widely employed in organic synthesis.^{[1][2]} It is an orange-yellow crystalline powder that is particularly valued for its ability to selectively oxidize primary alcohols to aldehydes and secondary alcohols to ketones with high efficiency.^{[3][4]} Unlike its counterpart, pyridinium chlorochromate (PCC), PDC is less acidic, making it more suitable for reactions involving acid-sensitive substrates.^{[5][6]} This reagent, also known as the Cornforth reagent, is stable, non-hygroscopic, and soluble in various organic solvents, which simplifies its handling and application in a laboratory setting.^{[1][5]}

This guide provides a comprehensive overview of the preparation of **pyridinium dichromate**, including its chemical properties, a detailed experimental protocol, and safety considerations.

Chemical and Physical Properties

The physical and chemical properties of PDC are summarized in the table below, providing key data for laboratory use.

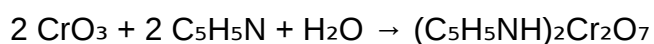
Property	Value	Reference(s)
CAS Number	20039-37-6	[3]
Molecular Formula	C ₁₀ H ₁₂ Cr ₂ N ₂ O ₇	[3]
Molecular Weight	376.2 g/mol	[4]
Appearance	Orange-yellow crystalline powder	[3][6]
Melting Point	152-153 °C	[3][4]
Solubility	Soluble in water, Dimethylformamide (DMF), and Dimethyl sulfoxide (DMSO). Sparingly soluble in CH ₂ Cl ₂ .	[1][6]
Acidity	Weakly acidic; less acidic than PCC.	[5][6]
Stability	Stable in air and not particularly hygroscopic.	[1][6]

Preparation of Pyridinium Dichromate (Cornforth Reagent)

The most common method for preparing **pyridinium dichromate** is by the reaction of chromium trioxide (CrO₃) with pyridine in an aqueous solution.[1][5] This procedure, developed by Sir John Warcup Cornforth, yields a stable, orange solid that can be easily isolated.[1]

Reaction Stoichiometry and Mechanism

The overall balanced chemical equation for the synthesis of PDC is:



The reaction involves the formation of chromic acid from chromium trioxide and water, which then reacts with pyridine to form the dipyridinium salt of dichromic acid.

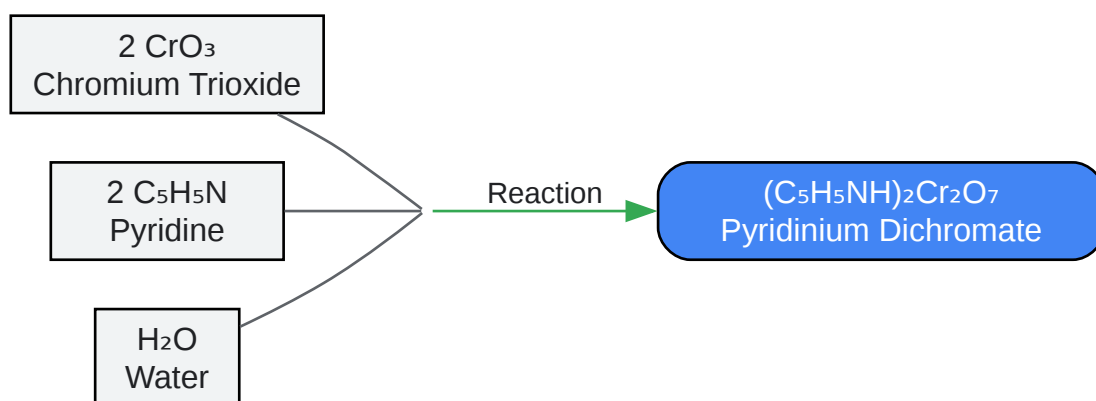


Figure 1: Chemical Synthesis of Pyridinium Dichromate

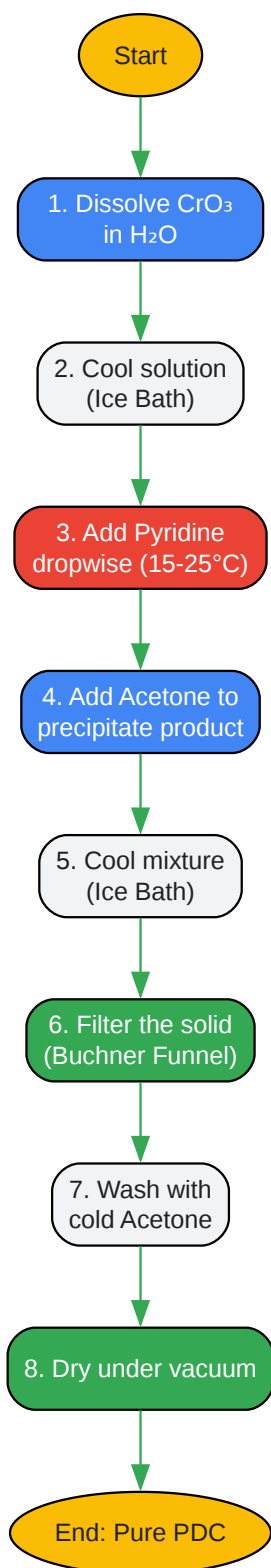


Figure 2: Experimental Workflow for PDC Synthesis

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References

- 1. Cornforth reagent - Wikipedia [en.wikipedia.org]
- 2. chemimpex.com [chemimpex.com]
- 3. nbinno.com [nbinno.com]
- 4. Pyridinium dichromate | 20039-37-6 [chemicalbook.com]
- 5. Pyridinium Dichromate (PDC) [organic-chemistry.org]
- 6. adichemistry.com [adichemistry.com]
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